

Proper Disposal Procedures for 1-Octylpyrrolidin-2-one

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Compound of Interest

Compound Name: 1-Octylpyrrolidin-2-one

Cat. No.: B1229347

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The responsible management and disposal of **1-Octylpyrrolidin-2-one** are critical for ensuring laboratory safety and environmental protection. This chemical is corrosive and poses a significant risk to aquatic life.[1] Adherence to the following procedural guidelines is essential for researchers, scientists, and drug development professionals.

Hazard Profile and Safety Precautions

1-Octylpyrrolidin-2-one is classified as a hazardous substance that causes severe skin burns and eye damage and is toxic to aquatic life with long-lasting effects.[1][2] It is a combustible liquid, and its handling requires strict safety protocols to prevent personal injury and environmental contamination.[3]

Personal Protective Equipment (PPE): Before beginning any handling or disposal procedures, all personnel must be equipped with the appropriate PPE:

- **Eye Protection:** Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[2]
- **Hand Protection:** Use chemical-resistant gloves. Inspect gloves before use and dispose of contaminated gloves in accordance with laboratory practices.[2]
- **Skin Protection:** A lab coat or flame-retardant antistatic protective clothing is mandatory.[4]
- **Respiratory Protection:** If working in areas with poor ventilation or where mists may be generated, use an approved respirator with a suitable filter (e.g., type ABEK, EN14387).[3]

Step-by-Step Disposal Protocol

The required method for the disposal of **1-Octylpyrrolidin-2-one** is through a licensed hazardous waste disposal service.^{[4][5]} Under no circumstances should this chemical be disposed of down the drain or released into the environment.^[2]

Step 1: Waste Segregation and Collection

- **Liquid Waste:** Collect all solutions containing **1-Octylpyrrolidin-2-one** in a dedicated, sealed, and clearly labeled hazardous waste container.^{[2][4]} The container must be chemically compatible and kept upright to prevent leakage.^[2]
- **Contaminated Solids:** Any materials used to clean up spills (e.g., vermiculite, sand) and contaminated consumables like gloves or wipes must be collected in a separate, suitable container labeled for hazardous waste disposal.^[4]

Step 2: Labeling and Storage

- All waste containers must be accurately labeled with the full chemical name, "**1-Octylpyrrolidin-2-one**," and display the appropriate GHS hazard pictograms (Corrosion, Environment).
- Store sealed waste containers in a designated, cool, dry, and well-ventilated area.^{[2][4]} This storage area should be secure and away from incompatible materials such as strong acids and oxidizing agents.^[4]

Step 3: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Provide the EHS office with a complete inventory of the waste, including the chemical name and quantity. They will coordinate with a licensed waste disposal contractor for proper treatment, which typically involves controlled incineration.^[6]

Step 4: Spill Management In the event of a spill:

- Ensure the area is well-ventilated and remove all personnel not involved in the cleanup.^[4]

- Wearing the appropriate PPE, contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[\[4\]](#)[\[6\]](#)
- Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal as hazardous waste.[\[4\]](#)[\[5\]](#)
- Clean the spill area thoroughly.

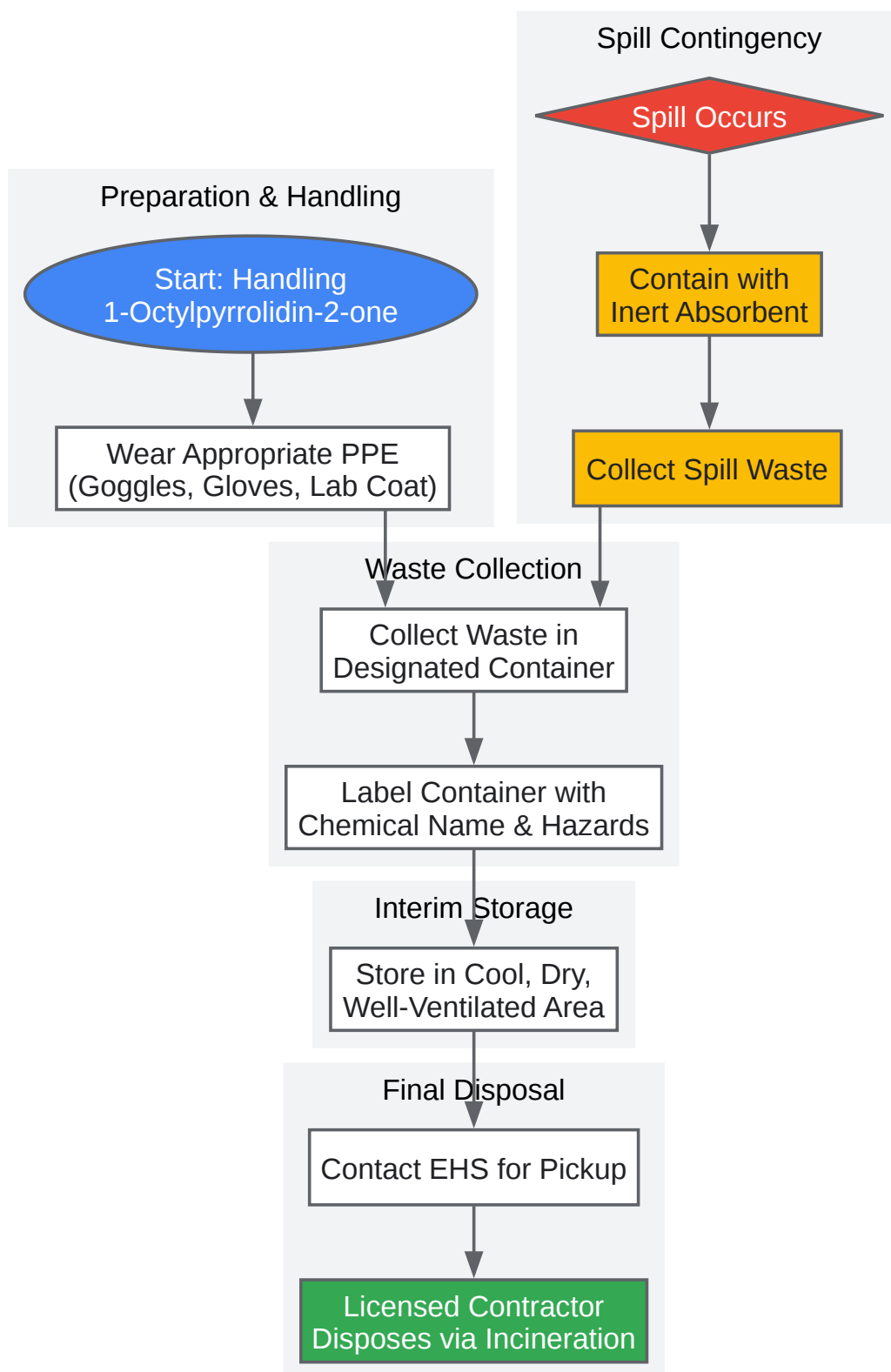
Physicochemical and Ecotoxicity Data

The following table summarizes key quantitative data for **1-Octylpyrrolidin-2-one**, providing context for its handling and environmental considerations.

Property	Value	Source
Physical State	Liquid	
Flash Point	142 °C (287.6 °F) - closed cup	
Density	0.92 g/mL at 25 °C	
Classification	Skin Corrosion 1B, Aquatic Chronic 2	[1]
Toxicity to Fish (LC50, 96h)	17.8 mg/L	[1] [6]
Toxicity to Invertebrates (EC50, 48h)	7.59 mg/L	[1] [6]
Toxicity to Algae (ErC50, 72h)	19 mg/L	[1] [6]
Biodegradability	Readily biodegradable (81% in 28 days)	[1] [3]
Bioaccumulation Potential (log Kow)	4.1	[1] [3]

Disposal Workflow Visualization

The following diagram illustrates the logical steps for the proper disposal of **1-Octylpyrrolidin-2-one**.



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Caption: Disposal workflow for **1-Octylpyrrolidin-2-one**.

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References

- 1. carlroth.com [carlroth.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. carlroth.com [carlroth.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. benchchem.com [benchchem.com]
- 6. carlroth.com:443 [carlroth.com:443]
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